

Synthesis of 3-[(4-Chlorophenyl)methoxy]pyridine: An Application Protocol

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Compound of Interest

Compound Name:	3-[(4-Chlorophenyl)methoxy]pyridine
CAS No.:	88166-61-4
Cat. No.:	B8618454

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Abstract

This document provides a comprehensive, in-depth guide for the synthesis of **3-[(4-Chlorophenyl)methoxy]pyridine**. This compound serves as a valuable building block in medicinal chemistry and materials science. The protocol described herein utilizes the Williamson ether synthesis, a robust and widely adopted method for forming ether linkages.^[1]^[2]^[3] This guide is designed for researchers, scientists, and drug development professionals, offering a detailed, step-by-step experimental procedure, mechanistic insights, characterization data, and critical safety precautions. The structure and content are designed to ensure scientific integrity, reproducibility, and a thorough understanding of the underlying chemical principles.

Introduction and Background

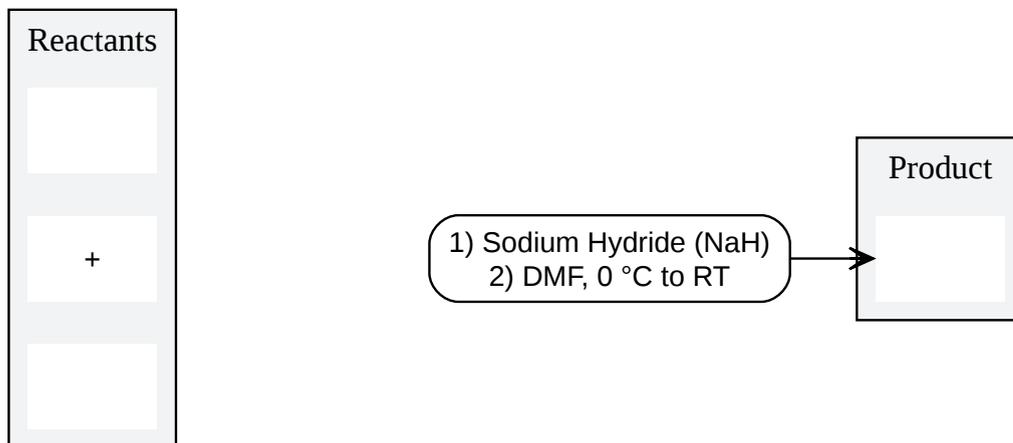
3-[(4-Chlorophenyl)methoxy]pyridine is a pyridine derivative featuring a 4-chlorobenzyl ether moiety. The pyridine ring is a common scaffold in pharmaceuticals, while the chlorophenyl group offers a site for further functionalization or can influence the molecule's pharmacokinetic properties. The synthesis of such aryl ethers is a fundamental transformation in organic chemistry.

The chosen synthetic route is the Williamson ether synthesis, a classic SN2 reaction involving a deprotonated alcohol (alkoxide) and an organohalide.^{[1][2]} In this specific application, 3-hydroxypyridine is deprotonated using a strong base to form the corresponding pyridinolate, which then acts as a nucleophile, attacking the electrophilic benzylic carbon of 4-chlorobenzyl chloride.

Reaction Scheme and Mechanism

The overall reaction is depicted below:

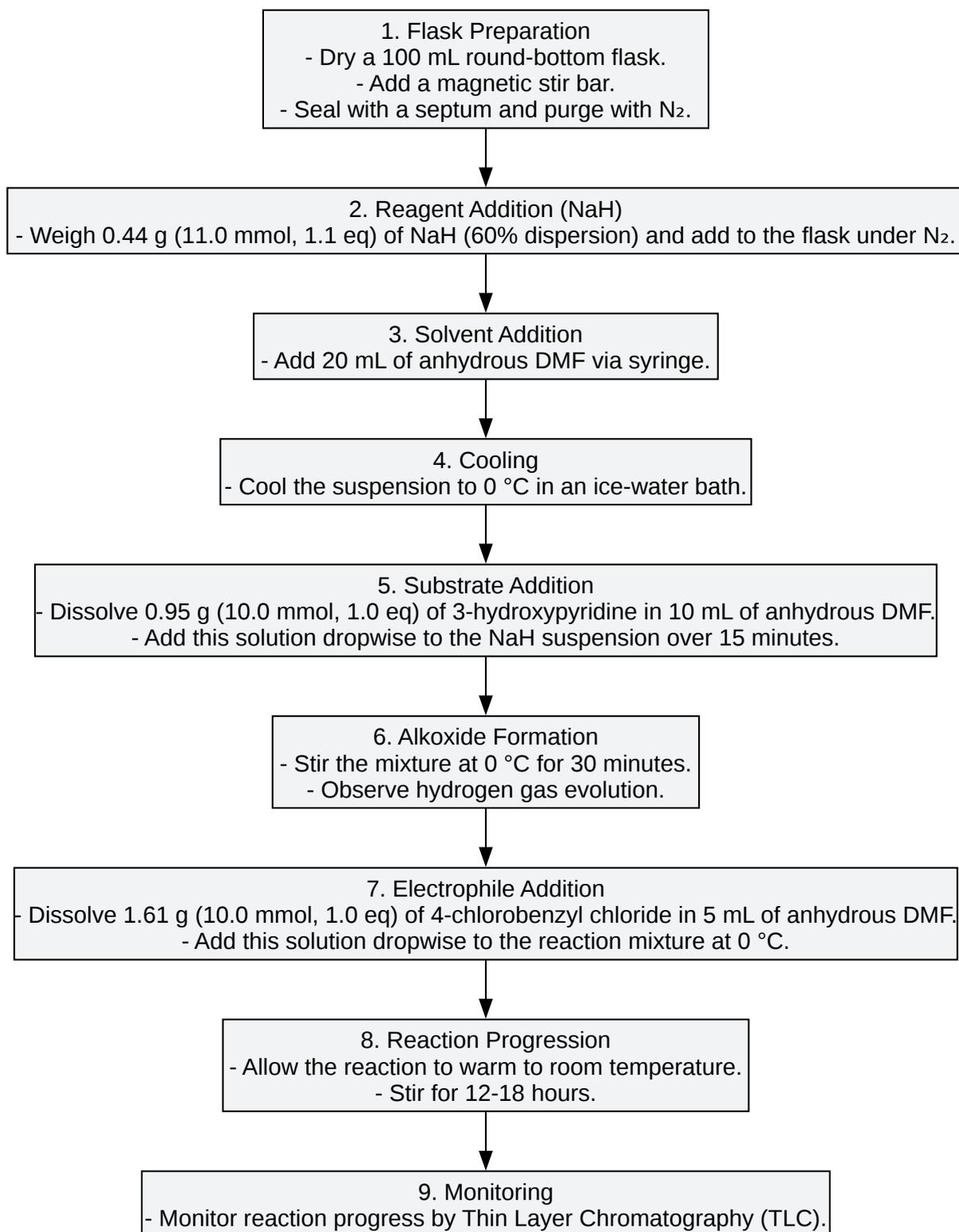
Scheme 1: Synthesis of **3-[(4-Chlorophenyl)methoxy]pyridine**



3-[(4-Chlorophenyl)methoxy]pyridine

4-Chlorobenzyl chloride

3-Hydroxypyridine



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Sources

- [1. Williamson ether synthesis - Wikipedia \[en.wikipedia.org\]](#)
- [2. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [3. jk-sci.com \[jk-sci.com\]](#)
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